

Safe handling and disposal of 1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride

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Compound of Interest

Compound Name: 1-(2-Aminoethyl)pyrrolidin-2-one
hydrochloride

Cat. No.: B1334994

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Technical Support Center: 1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride

This guide provides essential safety information, troubleshooting advice, and frequently asked questions for handling and disposing of **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** in a research environment.

Hazard Summary

Note: Safety data for **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** is limited. The following information is primarily based on the closely related compound N-(2-Aminoethyl)pyrrolidine and 1-(2-aminoethyl)pyrrolidin-2-one. The hydrochloride salt is expected to be a solid and may have different reactivity, but similar handling precautions should be observed.

| Hazard Class | GHS Pictogram | Signal Word | Hazard Statement |
|--------------------------------|---------------|-------------|--|
| Flammable Liquid | GHS02 | Danger | H226: Flammable liquid and vapor.[1] |
| Skin Corrosion/Irritation | GHS05 | Danger | H314: Causes severe skin burns and eye damage.[1] H315: Causes skin irritation.[2] |
| Serious Eye Damage/Irritation | GHS05, GHS07 | Danger | H319: Causes serious eye irritation.[2] |
| Acute Toxicity (Oral/Dermal) | GHS07 | Warning | H302 + H312: Harmful if swallowed or in contact with skin. |
| Specific Target Organ Toxicity | GHS07 | Warning | H335: May cause respiratory irritation.[2] |

Troubleshooting Guide

Scenario 1: Accidental Spill

Question: I've spilled a small amount of **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** powder in the fume hood. What should I do?

Answer:

- Evacuate and Ventilate: Ensure the fume hood is operating correctly. Keep unnecessary personnel away from the area.[1]
- Wear Appropriate PPE: At a minimum, wear chemical-resistant gloves (e.g., nitrile), a lab coat, and safety goggles with a face shield.[1] If the spill is significant or ventilation is poor, a respirator may be necessary.
- Contain the Spill: Use an inert absorbent material like sand, silica gel, or a universal binder to cover the spill.[3] Do not use combustible materials like paper towels.

- Clean-Up: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[4] Avoid creating dust.[5] Do not use air hoses for cleanup.[5]
- Decontaminate: Wipe down the spill area with a suitable solvent (check your institution's guidelines, often a soap and water solution is appropriate), and dispose of the cleaning materials as hazardous waste.
- Report: Inform your lab manager or safety officer about the spill and follow your institution's reporting procedures.

Scenario 2: Skin or Eye Contact

Question: What is the immediate first aid response if the compound comes into contact with my skin or eyes?

Answer:

- Skin Contact:
 - Immediately remove all contaminated clothing.[1]
 - Rinse the affected skin area with copious amounts of water for at least 15 minutes.[4][6] A safety shower should be used if the contact area is large.
 - Seek immediate medical attention.[1]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][6]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[1]
 - Call a physician or ophthalmologist immediately.[1]

Scenario 3: Inhalation

Question: I think I may have inhaled some of the powder. I feel dizzy and my throat is irritated. What should I do?

Answer:

- Move to Fresh Air: Immediately move to an area with fresh air.[4]
- Seek Medical Attention: If you feel unwell or if breathing is difficult, seek immediate medical attention and be prepared to provide the Safety Data Sheet (SDS) to the medical personnel. [1][4] If the person is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled.[7]

Frequently Asked Questions (FAQs)

Q1: What personal protective equipment (PPE) is required when working with this compound?

A1: You should always wear protective gloves (e.g., nitrile), a lab coat, and chemical safety goggles.[1][4] A face shield is also recommended.[1] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[4][7]

Q2: How should I properly store **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride**?

A2: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1][4] Keep it away from heat, sparks, open flames, and other sources of ignition.[1] The material may be hygroscopic (absorbs moisture from the air) and sensitive to air.[1][3]

Q3: What materials are incompatible with this compound?

A3: Avoid contact with strong oxidizing agents, strong acids, strong bases, acid chlorides, and reducing agents.[6][8]

Q4: How do I dispose of waste containing this chemical?

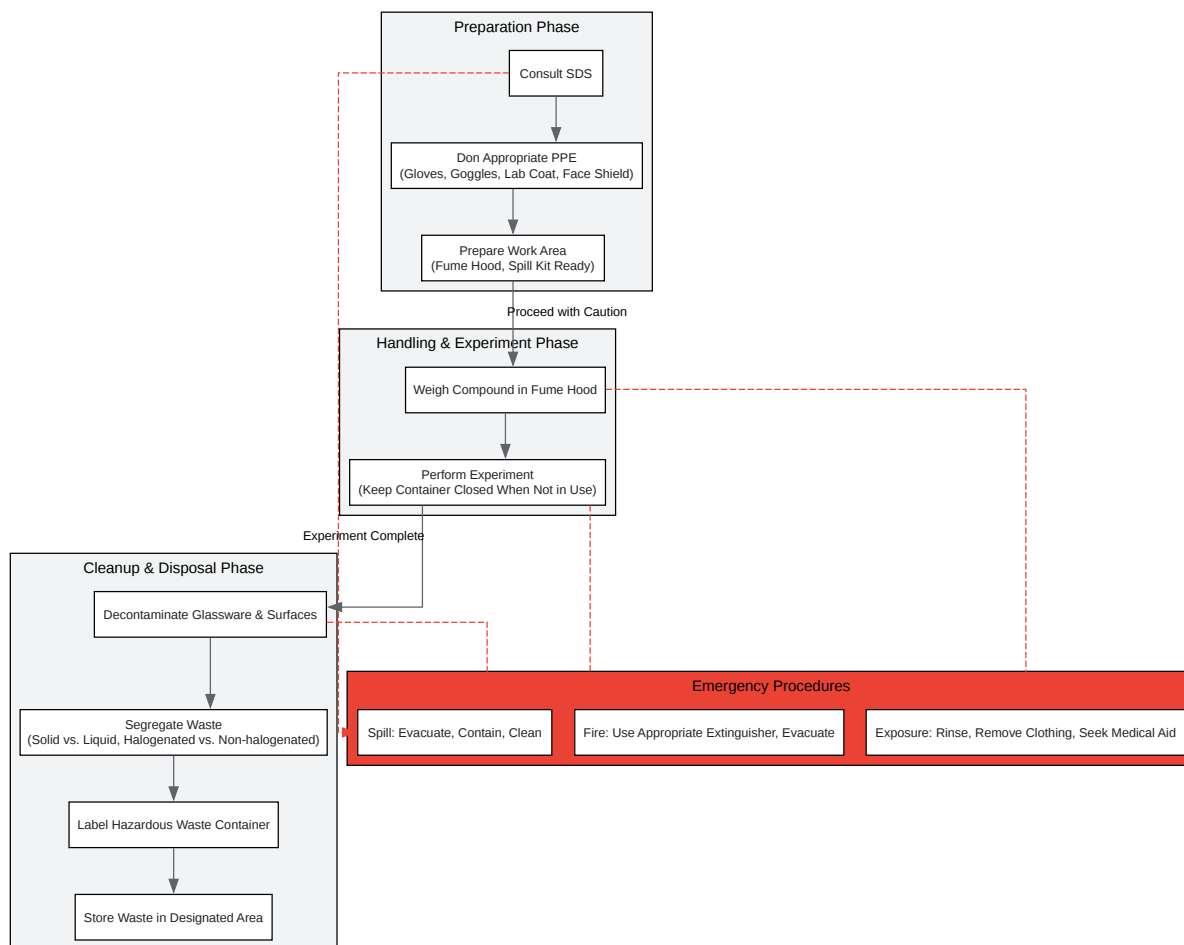
A4: Waste must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[1][4] Do not mix with other waste.[1] Leave the chemical in its original container if possible.[1] Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

Q5: What should I do in case of a fire involving this compound?

A5: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish the fire.^[1] Do not use a direct water jet, as it may spread the fire. Vapors are heavier than air and can form explosive mixtures with air.^[1] Firefighters should wear self-contained breathing apparatus and full protective gear.^[6]

Experimental Workflow

Below is a generalized workflow for handling **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** during an experiment, from preparation to disposal.



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Caption: Workflow for Safe Handling and Disposal.

This diagram outlines the critical steps for safely using **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride**, from initial preparation and handling to cleanup and emergency response. Each phase emphasizes key safety precautions to minimize risk to researchers.

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